

Safe handling and storage of Nicotinonitrile 1-oxide

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Compound of Interest

Compound Name: Nicotinonitrile 1-oxide

Cat. No.: B127128

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Technical Support Center: Nicotinonitrile 1-oxide

This technical support guide provides essential information for the safe handling and storage of **Nicotinonitrile 1-oxide**, tailored for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Nicotinonitrile 1-oxide**?

A1: **Nicotinonitrile 1-oxide** is classified as harmful and an irritant.[\[1\]](#) Key hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)
- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[2\]](#)
- Hygroscopic: The substance is hygroscopic, meaning it can absorb moisture from the air.[\[2\]](#)

Q2: What personal protective equipment (PPE) is required when handling **Nicotinonitrile 1-oxide**?

A2: To ensure safety, the following personal protective equipment should be worn:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[2]
- Skin Protection: Wear protective gloves and a lab coat or other protective clothing.[2]
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if ventilation is inadequate or for emergency use.[2]

Q3: How should I properly store **Nicotinonitrile 1-oxide**?

A3: **Nicotinonitrile 1-oxide** should be stored under an inert atmosphere.[2][3] Keep the container tightly closed in a dry and well-ventilated place.[2] Due to its hygroscopic and air-sensitive nature, exposure to moisture and air should be avoided.[2] Store at room temperature.[3]

Q4: What should I do in case of accidental exposure?

A4: Immediate action is crucial in case of exposure:

- If on skin: Wash with plenty of soap and water.[2]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[2]
- If swallowed: Rinse the mouth.[2] In all cases of exposure, call a POISON CENTER or doctor if you feel unwell.[2]

Q5: What are the known chemical incompatibilities of **Nicotinonitrile 1-oxide**?

A5: While a comprehensive incompatibility chart for **Nicotinonitrile 1-oxide** is not readily available, as a general precaution, it should be kept away from strong oxidizing agents. Due to its hygroscopic nature, contact with water and moist air should be avoided.[2] Always consult the supplier-specific Safety Data Sheet (SDS) for detailed incompatibility information.

Quantitative Data Summary

Parameter	Value	Reference
GHS Pictogram	Irritant	[1]
GHS Signal Word	Warning	[1]
Hazard Statements	H302, H312, H315, H319, H332	[1]
Storage Temperature	Room Temperature	[3]
Storage Atmosphere	Inert Atmosphere	[2] [3]

Note: Specific Permissible Exposure Limits (PELs) for **Nicotinonitrile 1-oxide** are not readily available. It is recommended to handle it in a well-ventilated area or with local exhaust ventilation to minimize exposure.

Experimental Protocols

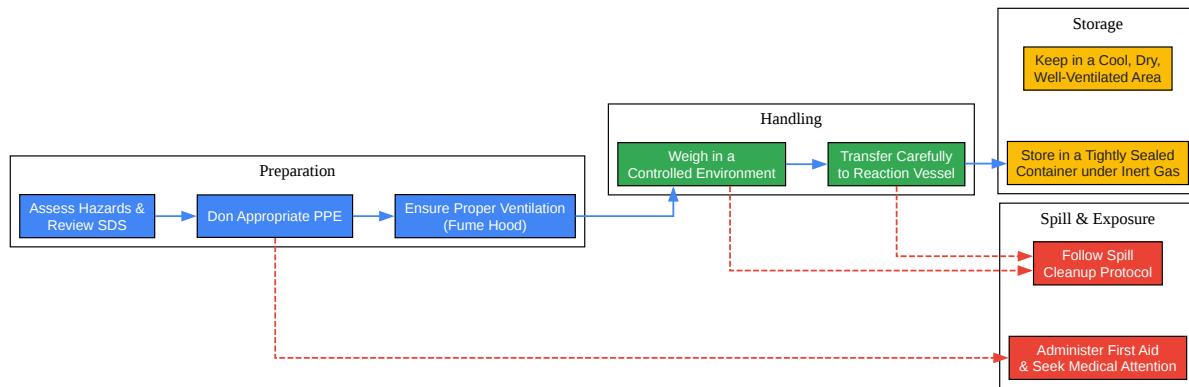
General Protocol for a Reaction using **Nicotinonitrile 1-oxide**

This protocol provides a general workflow for a typical synthetic reaction involving **Nicotinonitrile 1-oxide** as a reagent. Note: This is a generalized procedure and must be adapted and optimized for your specific reaction conditions. A thorough risk assessment should be conducted before starting any experiment.

- Preparation:
 - Ensure the reaction is performed in a well-ventilated fume hood.
 - Assemble and dry all glassware thoroughly.
 - Set up the reaction apparatus under an inert atmosphere (e.g., nitrogen or argon).
- Reagent Handling:
 - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

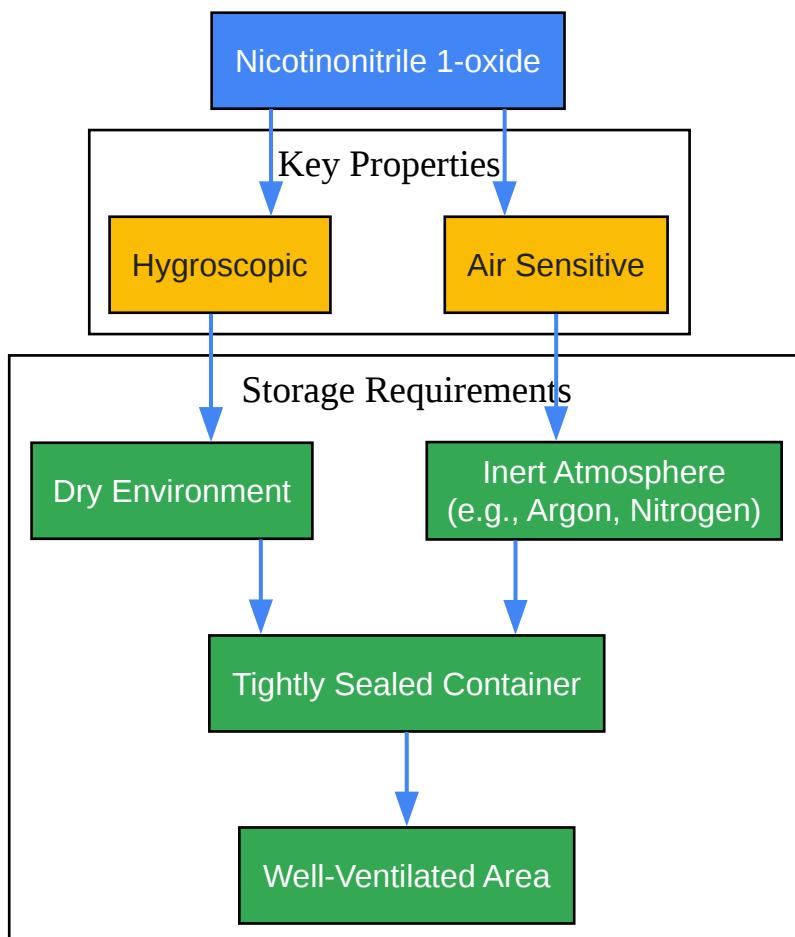
- Weigh the required amount of **Nicotinonitrile 1-oxide** in a closed container to minimize exposure to air and moisture.
- Reaction Setup:
 - Add the solvent to the reaction flask under an inert atmosphere.
 - Add other reactants to the flask as required by the specific protocol.
 - Slowly add the weighed **Nicotinonitrile 1-oxide** to the reaction mixture, monitoring for any exothermic reaction.
- Reaction Monitoring:
 - Monitor the progress of the reaction using appropriate analytical techniques (e.g., TLC, GC, LC-MS).
- Work-up and Purification:
 - Once the reaction is complete, quench the reaction mixture according to the specific protocol.
 - Extract the product into a suitable organic solvent.
 - Wash the organic layer with appropriate aqueous solutions.
 - Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate).
 - Filter and concentrate the organic layer under reduced pressure.
 - Purify the crude product using techniques such as column chromatography, recrystallization, or distillation.
- Waste Disposal:
 - Dispose of all chemical waste, including solvents and reaction residues, in accordance with institutional and local regulations.[2]

Visualizations



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Caption: Workflow for the safe handling of **Nicotinonitrile 1-oxide**.



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Caption: Logical relationships for proper storage of **Nicotinonitrile 1-oxide**.

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